

# Core Mechanism of Action and Characteristics

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**Compound Focus:** [Leu15]-Gastrin I (human)

Cat. No.: S1902245

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The following table consolidates the key information available from the search results [1] [2] [3].

Aspect	Details
Peptide Identity	Variant of Gastrin I; 15th amino acid substituted with Leucine (Leu) [2].
Primary Receptor	Cholecystokinin-B receptor (CCK-BR), a G-protein-coupled receptor [1].
Primary Biological Role	Stimulates gastric acid secretion; exhibits trophic (growth-promoting) effects on normal gastrointestinal epithelium [1] [3].
Pathological Role	Stimulates growth of gastric adenocarcinoma (stomach cancer) via CCK-B receptors that are overexpressed in this malignancy [1].
Sequence (Short)	Pyr-GPWLEEEEEAYGWLDF-NH <sub>2</sub> [3].
Molecular Weight	2080.16 g/mol [1] [2] [3].

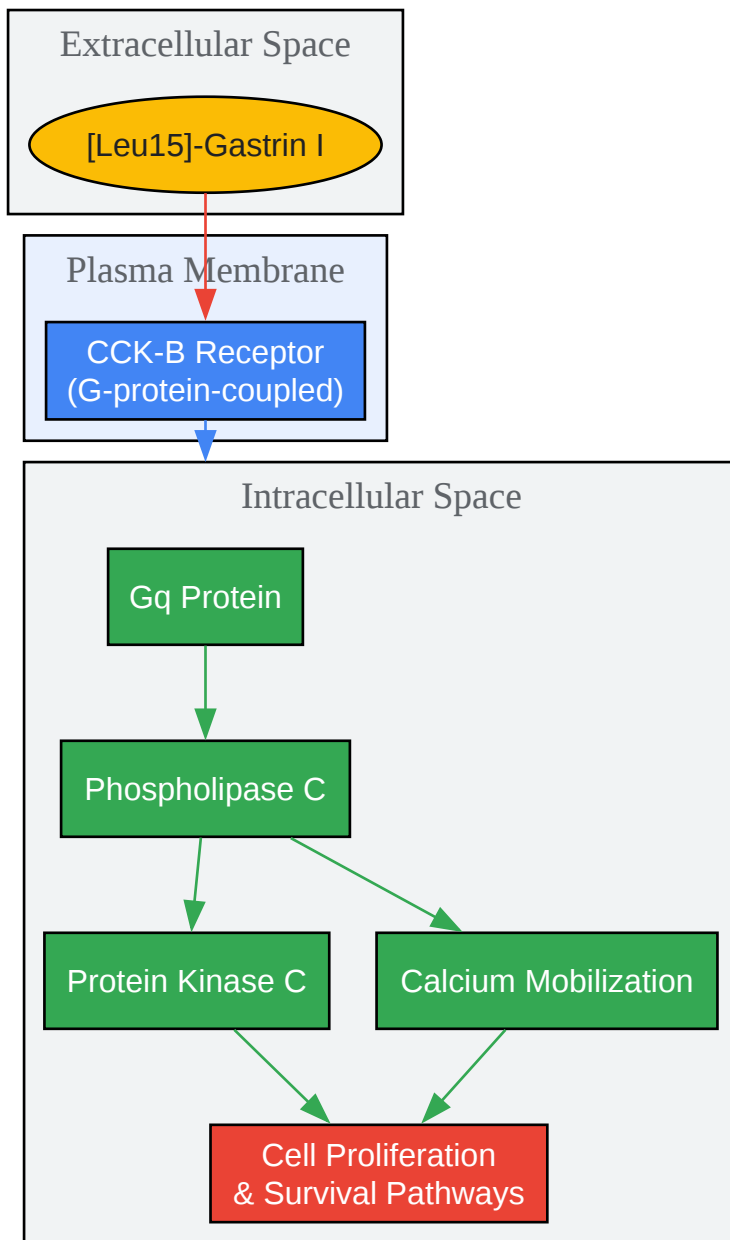
## Chemical and Physical Data

The table below provides the basic chemical and handling information for the peptide itself [1] [2] [3].

Property	Specification
CAS Number	39024-57-2 [1] [2] [3]
Molecular Formula	$C_{98}H_{126}N_{20}O_{31}$ [1] [2] [3]
Appearance	White to off-white solid [1] [3].
Solubility	Soluble in DMSO (e.g., 80-100 mg/mL) and Water (e.g., 5-10 mg/mL). Sonication is recommended for dissolution [1] [2].

## Visualizing the Core Signaling Pathway

Based on the described mechanism, the core pathway involves ligand binding and receptor activation. The following Graphviz diagram illustrates this fundamental process.



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*A simplified overview of the [Leu15]-Gastrin I signaling cascade, from receptor binding to intracellular effects.*

## Research Context and Data Gaps

The available data firmly establishes [Leu15]-Gastrin I as a bioactive peptide that acts through the CCK-B receptor to promote growth in gastrointestinal tissues, with implications in cancer research [1] [3]. However, the search results did not contain the detailed experimental data you requested.

- **Limited Quantitative Data:** The search results confirmed the peptide's activity but did not provide comprehensive quantitative datasets (e.g., full dose-response curves, binding affinity constants, IC50/EC50 values from multiple studies) needed for comparative tables.
- **Lack of Detailed Protocols:** While one source mentioned a method for detecting receptor concentration [1], the search did not yield the detailed, step-by-step methodologies for key experiments that you require.
- **Incomplete Pathway Elucidation:** The information was sufficient to create a high-level pathway diagram but lacked the specific details on downstream effectors (e.g., Ras-ERK, EGFR transactivation) needed for a more complex and validated visualization.

## Suggestions for Further Research

To gather the in-depth data required for a full whitepaper, I suggest you:

- **Consult specialized databases:** Search platforms like **PubMed** and **Google Scholar** are essential for finding primary research articles. Using specific queries such as "[Leu15]-Gastrin I" AND "signaling" or "Gastrin I variant" AND "CCK-B receptor" may yield relevant papers with detailed experimental sections and results.
- **Review foundational literature:** Broader reviews on "Gastrin and Gastric Cancer" often reference key studies on various gastrin analogs and their mechanisms, which can provide valuable context and lead you to primary sources [3].

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## References

1. [Leu15]-Gastrin I (human) | Peptide Hormone [medchemexpress.com]
2. [Leu15]-Gastrin I, human | Gastrin I Variant | 39024-57-2 [targetmol.com]
3. [Leu15]-Gastrin I (human) peptide [novoprolabs.com]

To cite this document: Smolecule. [Core Mechanism of Action and Characteristics]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1902245#leu15-gastrin-i-mechanism-of-action>]

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